

(R)-MRT199665 in Acute Myeloid Leukemia: A Technical Guide

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Compound of Interest

Compound Name: (R)-MRT199665

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Abstract

Acute Myeloid Leukemia (AML) remains a challenging malignancy with a pressing need for novel therapeutic strategies. Recent research has identified the critical role of aberrant signaling pathways in AML pathogenesis, opening avenues for targeted therapies. This document provides an in-depth technical overview of **(R)-MRT199665**, a potent and selective small molecule inhibitor, and its emerging role in the context of AML. **(R)-MRT199665**, an isomer of MRT199665, targets the Salt-Inducible Kinase (SIK) family, leading to the modulation of the MEF2C transcription factor, a key player in AML chemoresistance and survival. This guide will detail the mechanism of action, summarize preclinical data, provide experimental methodologies, and visualize the core signaling pathways associated with **(R)-MRT199665**'s anti-leukemic activity.

Introduction to (R)-MRT199665 and its Target

(R)-MRT199665 is a potent, ATP-competitive inhibitor of the MARK/SIK/AMPK families of kinases.^{[1][2]} Its relevance in AML is primarily attributed to its potent inhibition of Salt-Inducible Kinases (SIKs), particularly SIK2 and SIK3.^[3] These kinases are crucial upstream regulators of

the Myocyte Enhancer Factor 2C (MEF2C), a transcription factor implicated in the maintenance of leukemia stem cells and resistance to chemotherapy in certain AML subtypes.[4][5]

MEF2C is often overexpressed in AML, particularly in cases with MLL rearrangements, and its activity is modulated by post-translational modifications, including phosphorylation.[5][6]

Phosphorylation of MEF2C at serine 222 (S222) has been identified as a specific marker of primary chemoresistance in AML.[4] **(R)-MRT199665**, through its inhibition of upstream kinases, effectively blocks this critical phosphorylation event, leading to the suppression of MEF2C's transcriptional program and subsequent apoptosis in MEF2C-activated AML cells.[4][5]

Mechanism of Action

The primary mechanism of action of **(R)-MRT199665** in AML involves the disruption of the SIK-HDAC-MEF2C signaling axis. In MEF2C-dependent AML, SIK3 maintains MEF2C's transcriptional activity by phosphorylating and inactivating Class IIa histone deacetylases (HDACs), such as HDAC4.[7] Phosphorylated HDAC4 is sequestered in the cytoplasm, preventing it from entering the nucleus and repressing MEF2C's target genes.

By inhibiting SIKs, **(R)-MRT199665** leads to the dephosphorylation of HDAC4.[7] This allows HDAC4 to translocate to the nucleus, where it binds to MEF2C on the chromatin. The formation of this repressive complex leads to the deacetylation of histones at MEF2C-bound enhancers, resulting in the suppression of the MEF2C-driven transcriptional program that promotes leukemia cell survival and chemoresistance.[7] This ultimately triggers apoptosis in MEF2C-addicted AML cells.[4]

Furthermore, **(R)-MRT199665** has been shown to be a selective inhibitor of MARK kinases, which can also directly phosphorylate MEF2C at S222, contributing to its pro-leukemic activity.[4]

Quantitative Data

In Vitro Kinase Inhibitory Activity of MRT199665

The inhibitory activity of MRT199665 against a panel of kinases was determined through in vitro assays. The half-maximal inhibitory concentrations (IC50) are summarized below.

Kinase Family	Target Kinase	IC50 (nM)
MARK	MARK1	2[2][8]
MARK2	2[2][8]	
MARK3	3[2][8]	
MARK4	2[2][8]	
AMPK	AMPK α 1	10[2][8]
AMPK α 2	10[2][8]	110[2][8]
SIK	SIK1	
SIK2	12[2][8]	
SIK3	43[2][8]	

In Vitro Anti-proliferative Activity of MRT199665 in AML Cell Lines

The anti-proliferative effects of MRT199665 were evaluated in a panel of human AML cell lines with varying MEF2C phosphorylation status.

AML Cell Line	MEF2C Phosphorylation Status	Mean IC50 (nM)
OCI-AML2	Endogenous pS222-MEF2C	26 $\pm$ 13[8]
MV4-11	Endogenous pS222-MEF2C	26 $\pm$ 13[8]
MOLM-13	Endogenous pS222-MEF2C	26 $\pm$ 13[8]
Kasumi-1	Endogenous pS222-MEF2C	26 $\pm$ 13[8]
NB-4	Lacking MEF2C	990 $\pm$ 29[8]
HEL	Lacking MEF2C	990 $\pm$ 29[8]
HL-60	Lacking MEF2C	990 $\pm$ 29[8]
U937	Lacking MEF2C	990 $\pm$ 29[8]

Experimental Protocols

Cell Viability Assay

This protocol outlines a general procedure for assessing the effect of **(R)-MRT199665** on the viability of AML cells using a luminescent-based assay that measures ATP levels.

Materials:

- AML cell lines (e.g., OCI-AML2, MOLM-13)
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- **(R)-MRT199665** stock solution (in DMSO)
- Opaque-walled 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Plate reader with luminescence detection capabilities

Procedure:

- Seed AML cells in opaque-walled 96-well plates at a density of 1×10^4 cells per well in 100 μL of culture medium.
- Prepare serial dilutions of **(R)-MRT199665** in culture medium.
- Add the desired concentrations of **(R)-MRT199665** or vehicle control (DMSO) to the wells.
- Incubate the plates for 48-72 hours at 37°C in a humidified incubator with 5% CO₂.
- Equilibrate the plate and its contents to room temperature for approximately 30 minutes.
- Add 100 μL of CellTiter-Glo® reagent to each well.
- Mix contents for 2 minutes on an orbital shaker to induce cell lysis.

- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure luminescence using a plate reader.
- Calculate cell viability as a percentage of the vehicle-treated control and determine IC50 values using appropriate software (e.g., GraphPad Prism).

Western Blot Analysis of MEF2C Phosphorylation

This protocol describes the detection of total and phosphorylated MEF2C (pS222) in AML cells treated with **(R)-MRT199665**.

Materials:

- AML cell lines (e.g., OCI-AML2, MOLM-13)
- **(R)-MRT199665**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-MEF2C, anti-pS222-MEF2C, anti-Actin (or other loading control)
- HRP-conjugated secondary antibody
- SDS-PAGE gels and electrophoresis apparatus
- Western blot transfer system
- Chemiluminescent substrate and imaging system

Procedure:

- Seed AML cells and treat with various concentrations of **(R)-MRT199665** (e.g., 10, 100, 500, 1000 nM) or vehicle control for 12 hours.[\[8\]](#)
- Harvest cells and wash with ice-cold PBS.
- Lyse cells in lysis buffer on ice for 30 minutes.

- Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Determine protein concentration using a BCA assay.
- Prepare protein samples with Laemmli buffer and denature by heating.
- Load equal amounts of protein onto an SDS-PAGE gel and perform electrophoresis.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the primary antibody (anti-MEF2C or anti-pS222-MEF2C) overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Apply the chemiluminescent substrate and visualize the protein bands using an imaging system.
- Re-probe the membrane with an antibody against a loading control (e.g., Actin) to ensure equal protein loading.

Apoptosis Assay

This protocol details the detection of apoptosis in AML cells treated with **(R)-MRT199665** using Annexin V and Propidium Iodide (PI) staining followed by flow cytometry.

Materials:

- AML cell lines
- **(R)-MRT199665**
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)

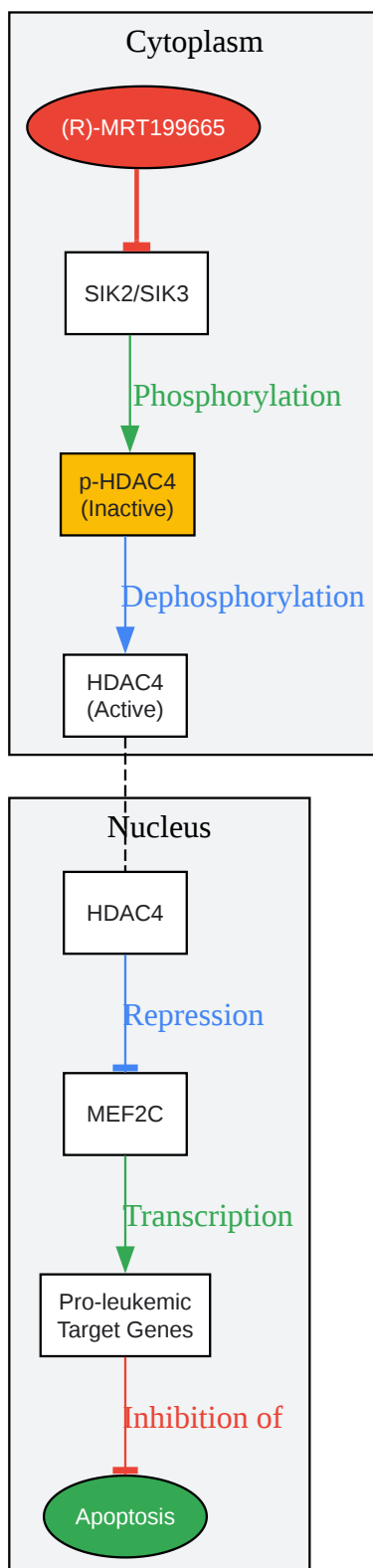
- Flow cytometer

Procedure:

- Seed AML cells and treat with the desired concentrations of **(R)-MRT199665** or vehicle control for 48 hours.^[1]
- Harvest both adherent and suspension cells and wash twice with cold PBS.
- Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Transfer 100 μ L of the cell suspension to a flow cytometry tube.
- Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide to the cell suspension.
- Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Analyze the samples by flow cytometry within one hour.
- Quantify the percentage of live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.

Signaling Pathway and Workflow Diagrams

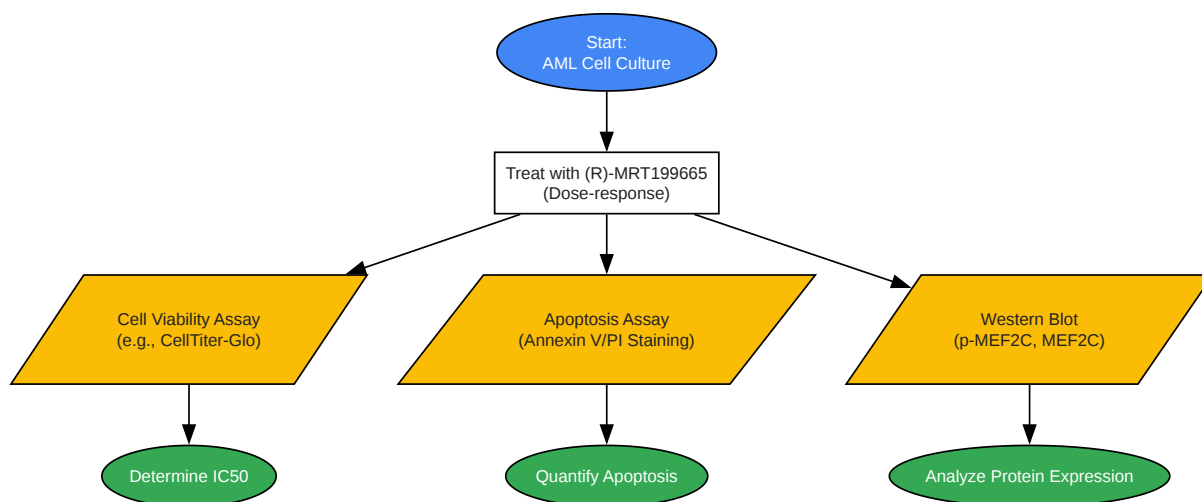
(R)-MRT199665 Mechanism of Action in AML



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Caption: Mechanism of **(R)-MRT199665** in AML.

Experimental Workflow for In Vitro Efficacy



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Caption: In Vitro Efficacy Testing Workflow.

In Vivo Studies

Preclinical evaluation of SIK inhibitors has been conducted in mouse models of AML to assess their in vivo efficacy.[7] These studies typically involve the engraftment of human AML cell lines or patient-derived xenografts (PDXs) into immunodeficient mice.

A general protocol for an in vivo efficacy study is as follows:

- **Cell Line Engraftment:** Sublethally irradiated immunodeficient mice (e.g., NSG mice) are injected intravenously with human AML cells (e.g., MV4-11, MOLM-13).[7]
- **Treatment:** Once leukemia is established (monitored via bioluminescence imaging or peripheral blood sampling), mice are treated with the SIK inhibitor (e.g., via intraperitoneal injection or oral gavage) or a vehicle control.[7]

- **Monitoring:** Disease progression is monitored by tracking tumor burden (e.g., bioluminescence signal), body weight, and overall survival.
- **Pharmacodynamic Analysis:** At the end of the study, tissues such as bone marrow and spleen can be harvested to assess leukemic infiltration and target modulation (e.g., p-HDAC4 levels) by western blot.

Studies with the tool compound SIK inhibitor YKL-05-099 have demonstrated that SIK inhibition can attenuate disease progression and extend the survival of mice in MLL-rearranged AML models.^[7] While specific in vivo efficacy data for **(R)-MRT199665** is not detailed in the provided search results, its potent in vitro activity against MEF2C-driven AML suggests a strong potential for in vivo anti-leukemic effects.

Pharmacokinetic studies in mice with other selective SIK inhibitors have shown that compounds can be developed with low clearance and good oral bioavailability, supporting their potential for clinical development.

Conclusion

(R)-MRT199665 represents a promising targeted therapeutic agent for a subset of AML patients whose disease is driven by the dysregulation of the MEF2C transcription factor. Its ability to selectively inhibit SIK and MARK kinases, thereby blocking the critical phosphorylation of MEF2C and inducing apoptosis in chemoresistant AML cells, provides a strong rationale for its further preclinical and clinical development. The data and protocols presented in this guide offer a comprehensive resource for researchers and drug developers interested in exploring the therapeutic potential of **(R)-MRT199665** in acute myeloid leukemia. Further investigation into its in vivo efficacy, pharmacokinetic and pharmacodynamic properties, and potential combination strategies will be crucial in translating this promising preclinical activity into clinical benefit for AML patients.

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